

Physicochemical Properties of 1-Aminobutan-2-one Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *1-aminobutan-2-one*
Hydrochloride

Cat. No.: *B171812*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-aminobutan-2-one hydrochloride** (CAS Number: 108661-54-7). This document collates available data on the compound's characteristics, outlines general experimental protocols for their determination, and presents a visual representation of its synthesis workflow.

Core Physicochemical Properties

1-aminobutan-2-one hydrochloride is a small organic compound with the chemical formula $C_4H_{10}ClNO$.^{[1][2][3][4][5]} Its hydrochloride salt form is utilized to enhance stability and solubility for research applications. The quantitative physicochemical data for this compound are summarized in the table below. It is important to note that while some experimental values are reported, others are computed or remain to be definitively determined.

| Property | Value | Source |
|-------------------|---|-----------------|
| Molecular Formula | C ₄ H ₁₀ ClNO | [1][2][3][4][5] |
| Molecular Weight | 123.58 g/mol | [4][5] |
| CAS Number | 108661-54-7 | [1][2][3][4][5] |
| IUPAC Name | 1-aminobutan-2-one;hydrochloride | [4] |
| Synonyms | 1-amino-2-butanone hydrochloride, 2-Butanone, 1-amino-, hydrochloride | [1][4][5] |
| Physical State | Solid | [1] |
| Melting Point | 150 °C | [5] |
| Boiling Point | 136.1 °C at 760 mmHg | [5] |
| Solubility | Expected to be soluble in water. | [6] |
| Stability | Hygroscopic; should be stored in a cool, dry, and well-ventilated area under an inert atmosphere. | [7] |
| pKa | Data not available | |

Biological Context

1-aminobutan-2-one hydrochloride has been identified as a metabolite of Clavulanic Acid, a β -lactamase inhibitor.[6] Some research also suggests that it may act as an inhibitor of acetylcholinesterase (AChE), an enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[6] This inhibition could lead to increased levels of acetylcholine in the brain, potentially enhancing cognitive function.[6]

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for **1-aminobutan-2-one hydrochloride** are not widely available in the public domain. The following sections provide generalized methodologies for the determination of key physicochemical properties, which can be adapted for this compound.

Synthesis of 1-Aminobutan-2-one Hydrochloride

The synthesis of **1-aminobutan-2-one hydrochloride** is typically achieved through a straightforward acid-base reaction involving the free base, 1-aminobutan-2-one.

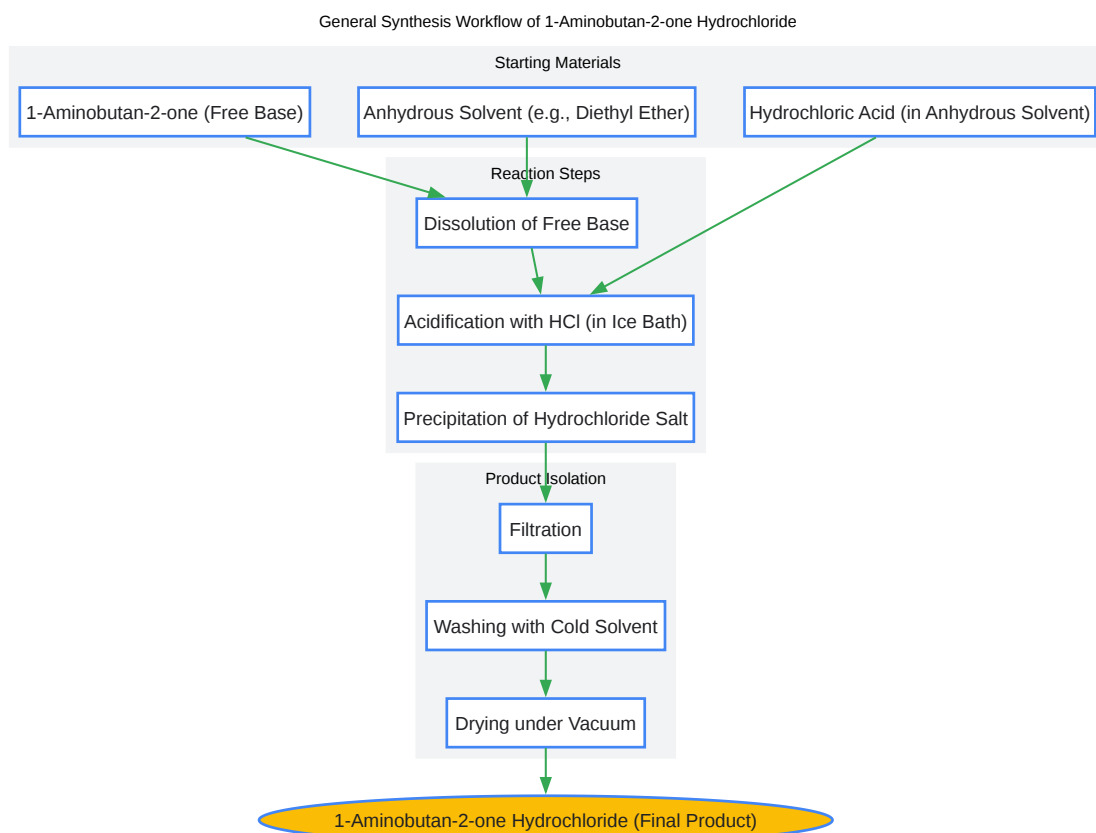
Materials:

- 1-aminobutan-2-one (free base)
- Anhydrous diethyl ether (or other suitable anhydrous organic solvent like isopropanol)
- Hydrochloric acid (as a solution in the chosen anhydrous solvent)
- Ice bath
- Stirring apparatus
- Filtration apparatus
- Vacuum drying apparatus

Procedure:

- **Dissolution:** Dissolve the free base, 1-aminobutan-2-one, in a suitable anhydrous organic solvent such as diethyl ether.
- **Acidification:** Cool the solution in an ice bath. While stirring, slowly add a stoichiometric amount of hydrochloric acid (dissolved in the same anhydrous solvent) to the solution of the free base.
- **Precipitation:** The hydrochloride salt, being less soluble in the organic solvent, will precipitate out of the solution. The reaction mixture can be further cooled to maximize precipitation.

- Isolation and Purification: Collect the precipitate by filtration. Wash the collected solid with a small amount of cold solvent to remove any residual impurities.
- Drying: Dry the purified **1-aminobutan-2-one hydrochloride** under vacuum.



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Caption: General synthesis workflow for **1-aminobutan-2-one hydrochloride**.

Determination of Solubility

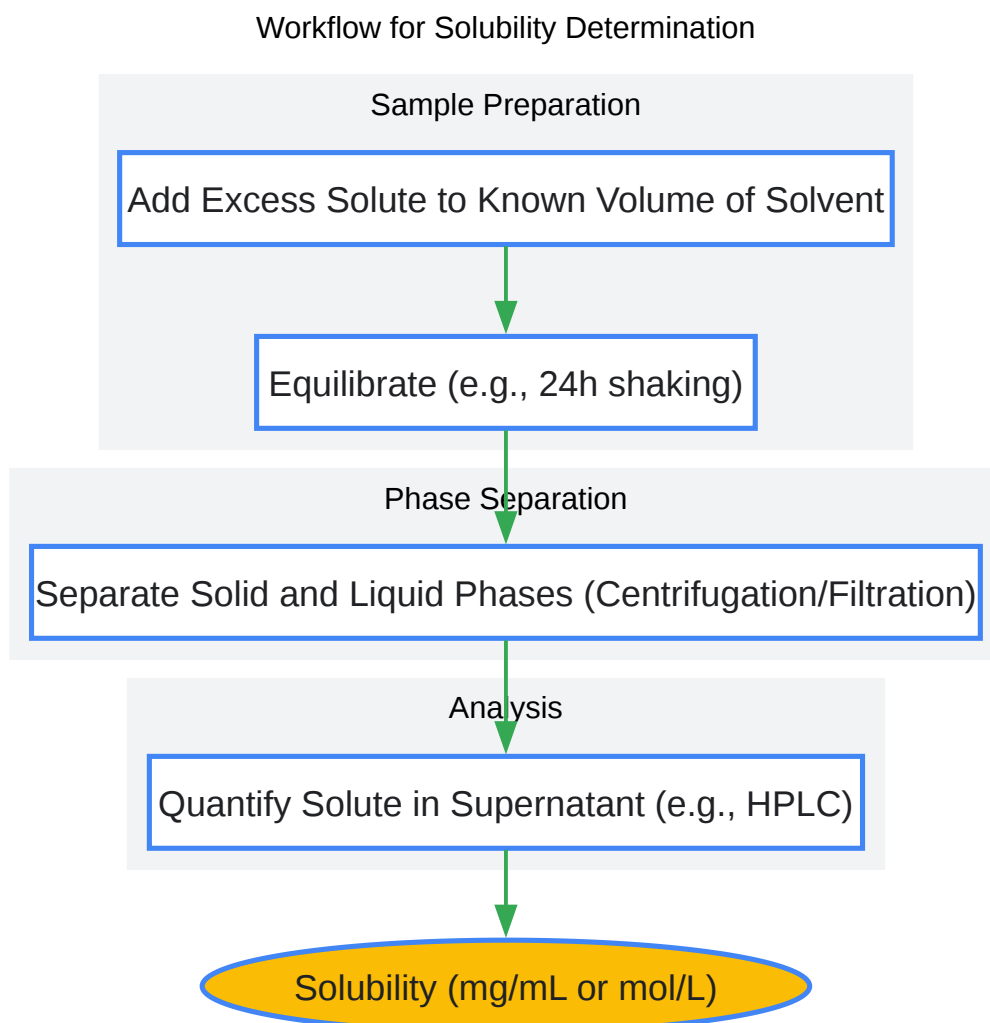
A general procedure to determine the solubility of an amine hydrochloride in water is as follows:

Materials:

- **1-aminobutan-2-one hydrochloride**
- Distilled or deionized water
- Small test tubes or vials
- Vortex mixer or shaker
- Analytical balance

Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of **1-aminobutan-2-one hydrochloride** to a known volume of water in a test tube.
- **Equilibration:** Vigorously mix the suspension using a vortex mixer or shaker for a predetermined period (e.g., 24 hours) at a constant temperature to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge or filter the suspension to separate the saturated solution from the excess undissolved solid.
- **Quantification:** Accurately withdraw a known volume of the clear supernatant (the saturated solution). Determine the concentration of the dissolved **1-aminobutan-2-one hydrochloride** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or mass spectrometry).
- **Calculation:** Calculate the solubility in units such as mg/mL or mol/L based on the determined concentration and the volume of the solution analyzed.



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Caption: General workflow for determining the solubility of a compound.

Stability

1-aminobutan-2-one hydrochloride is reported to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.[7] Therefore, it is crucial to store the compound in a tightly sealed container in a cool, dry place, preferably under an inert atmosphere to prevent degradation.[7] For long-term storage, a freezer at -20°C is recommended.[7] The stability of

the compound in solution has not been extensively reported, and it is advisable to prepare solutions freshly before use.^[7]

This technical guide serves as a foundational resource for professionals working with **1-aminobutan-2-one hydrochloride**. Further experimental validation of the compiled properties is encouraged for rigorous research and development applications.

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